

Technical Guide: Solubility Profile & Characterization of 4-Chloro-3-hydrazinylbenzoic Acid[1]

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Compound of Interest

Compound Name: 4-Chloro-3-hydrazinylbenzoic acid

CAS No.: 61100-67-2

Cat. No.: B1348472

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Executive Summary

4-Chloro-3-hydrazinylbenzoic acid (CAS: 36800-72-3 / 50890-79-6) is a critical bifunctional intermediate, primarily utilized in the synthesis of bioactive heterocycles such as 1H-indazoles and quinazolines.[1] Its distinct structural features—a lipophilic chloro-substituted benzene ring coupled with hydrophilic carboxylic acid and hydrazine moieties—create a complex solubility profile that often bottlenecks process scale-up.[1]

This guide provides a technical analysis of its solubility behavior. While specific thermodynamic literature data for this exact substitution pattern is sparse compared to its parent benzoic acid, this document synthesizes available empirical data, structural analog benchmarking, and rigorous experimental protocols. The goal is to empower researchers to predict solvent compatibility and empirically determine precise solubility curves for process optimization.

Chemical Identity & Physicochemical Basis[1][2][3][4][5][6]

Understanding the solubility requires analyzing the competition between the molecule's functional groups.

Property	Description	Impact on Solubility
Structure	4-Chloro-3-hydrazinylbenzoic acid	Chloro group: Increases lipophilicity (logP), reducing water solubility. Hydrazine (-NHNH ₂): H-bond donor/acceptor; prone to oxidation. Carboxylic Acid: pH-dependent solubility; dimerizes in non-polar solvents.[1]
pKa (Predicted)	~4.1 (Acid), ~3.5 (Hydrazine conjugate acid)	Solubility is highly pH-dependent.[1] High solubility in basic aqueous media (forming carboxylate salts).[1]
Zwitterionic Potential	Moderate	Can exist as a zwitterion in neutral aqueous conditions, significantly reducing solubility in organic non-polar solvents.[1]

Solubility Landscape: Data & Trends

Based on structural analogs (4-hydrazinobenzoic acid and 4-chlorobenzoic acid) and semi-quantitative industrial data, the solubility profile follows a clear polarity-driven trend.[1]

Qualitative Solubility Profile

The following table categorizes solvent efficacy for **4-Chloro-3-hydrazinylbenzoic acid** at ambient temperature (

).

Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMSO, DMF, NMP	High (>100 mg/mL)	Disrupts intermolecular H-bonds; excellent solvation of the hydrazine moiety.[1]
Polar Protic	Methanol, Ethanol	Moderate (Heating req.) ^[1]	Solvates the carboxylic acid; solubility increases exponentially with ^[1]
Aqueous	Water (Neutral)	Low (<1 g/L)	Hydrophobic chloro-phenyl ring dominates; lattice energy resists hydration. ^[1]
Aqueous (Acidic)	0.1 M HCl	High	Protonation of hydrazine forms the soluble hydrochloride salt. ^[1]
Aqueous (Basic)	0.1 M NaOH	High	Deprotonation of carboxylic acid forms the soluble sodium benzoate salt. ^[1]
Non-Polar	Hexane, Toluene	Negligible	Lack of H-bonding capability cannot overcome crystal lattice energy. ^[1]

Temperature Dependence (Analog Extrapolation)

Like most benzoic acid derivatives, this compound exhibits endothermic dissolution.^[1]

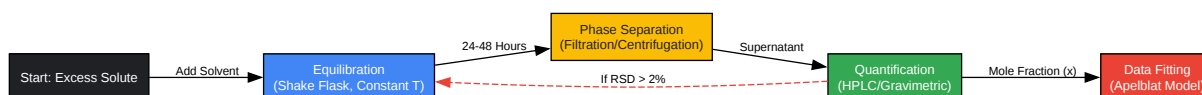
- In Ethanol: Solubility is expected to double for every increase in temperature.[1]
- In Water: Remains sparingly soluble even at unless pH is adjusted.[1]

Experimental Protocol: Precise Solubility Determination

Since exact mole-fraction data is often absent in literature for specific batch-synthesized intermediates, the Isothermal Saturation Method is the gold standard for generating your own solubility curves.[1]

Workflow Diagram

The following logic flow ensures data integrity during measurement.



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Caption: Figure 1. Isothermal Saturation Workflow for determining thermodynamic solubility.

Detailed Protocol (Gravimetric/HPLC)

Objective: Determine the mole fraction solubility (

) at temperatures

to

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- Preparation:

- Add excess **4-Chloro-3-hydrazinylbenzoic acid** solid to a jacketed glass vessel containing 50 mL of the target solvent (e.g., Ethanol).[1]
- Ensure the solid phase is clearly visible (supersaturation).[1]
- Equilibration:
 - Agitate at constant temperature () using a magnetic stirrer for 24 hours.
 - Critical Check: Stop stirring and allow to settle for 2 hours. If no solid remains, add more and repeat.
- Sampling & Filtration:
 - Withdraw 2 mL of supernatant using a pre-heated syringe (to prevent precipitation inside the needle).
 - Filter through a 0.45 μm PTFE syringe filter into a pre-weighed vial.
- Quantification (Gravimetric):
 - Evaporate solvent under vacuum at 40 °C until constant mass is achieved.
 - Formula:
[1]
- Quantification (HPLC - Preferred for trace analysis):
 - Dilute the filtrate with mobile phase.[1]
 - Analyze via HPLC-UV (254 nm).
 - Note: Hydrazines can degrade; ensure samples are analyzed immediately or stored at -20 °C.

[1]

Thermodynamic Modeling

To interpolate solubility at temperatures not experimentally measured, the Modified Apelblat Equation is the standard for benzoic acid derivatives.

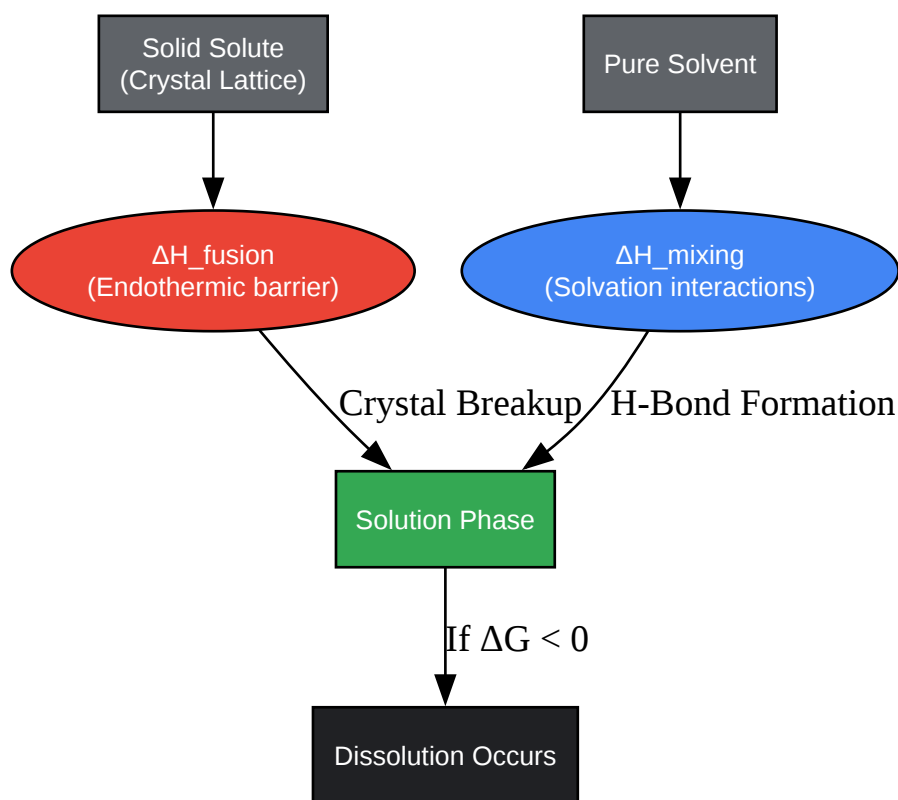
The Model

[1]

- : Mole fraction solubility.[1][2]
- : Absolute temperature (Kelvin).[1][3][4][5]
- : Empirical parameters derived from regression analysis of your experimental data.

Thermodynamic Logic

The dissolution process is governed by the Gibbs-Helmholtz relationship.[1]



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Caption: Figure 2. Thermodynamic energy barriers in the dissolution of crystalline benzoic acid derivatives.

Process Application: Recrystallization Strategy

For purification of **4-Chloro-3-hydrazinylbenzoic acid** (e.g., removing unreacted 4-chlorobenzoic acid), a Cooling Crystallization or Anti-Solvent approach is recommended based on the solubility differential.^[1]

- Solvent System: Ethanol/Water (90:10).^[1]
 - High T (): High solubility due to Ethanol.^{[1][3]}
 - Low T (): Solubility drops drastically; Water acts as an anti-solvent, forcing the hydrophobic chloro-ring to crystallize.^[1]
- Purification Note: The hydrazine group is sensitive to oxidation.^[1] Perform recrystallization under an inert atmosphere () and avoid high temperatures for prolonged periods.

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